

An In-depth Technical Guide to 3-Oxo-3-phenylpropanoic Acid

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Compound of Interest

Compound Name: 3-Oxo-3-phenylpropanoic acid

Cat. No.: B1214576

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Oxo-3-phenylpropanoic acid**, also known by its common name, Benzoylacetic acid. It details its chemical and physical properties, synthesis, and significant biological activities, with a focus on its applications in research and drug development.

Chemical and Physical Properties

3-Oxo-3-phenylpropanoic acid is a β -keto acid that serves as a valuable synthetic intermediate in organic chemistry.^[1] Its identity and core physical characteristics are summarized below.

Property	Value	Source
IUPAC Name	3-oxo-3-phenylpropanoic acid	[2]
Synonyms	Benzoylacetic Acid, 3-Keto-3-phenylpropionic acid	[1][2]
CAS Number	614-20-0	[1][3]
Molecular Formula	C ₉ H ₈ O ₃	[1][2]
Molecular Weight	164.16 g/mol	[1][2][3]
Melting Point	98-100 °C	[4]
Boiling Point	349.1 °C at 760 mmHg	[4]
Density	1.242 g/cm ³	[4]
InChI Key	HXUIDZOMTRMIOE-UHFFFAOYSA-N	
SMILES	<chem>C1=CC=C(C=C1)C(=O)CC(=O)O</chem>	[2]

Synthesis and Reactions

The most well-documented method for synthesizing **3-Oxo-3-phenylpropanoic acid** is through a Claisen condensation reaction.

This protocol describes the synthesis of **3-Oxo-3-phenylpropanoic acid** from benzoyl chloride and a malonic acid ester, a method detailed in patent literature.[1]

Objective: To synthesize **3-Oxo-3-phenylpropanoic acid**.

Materials:

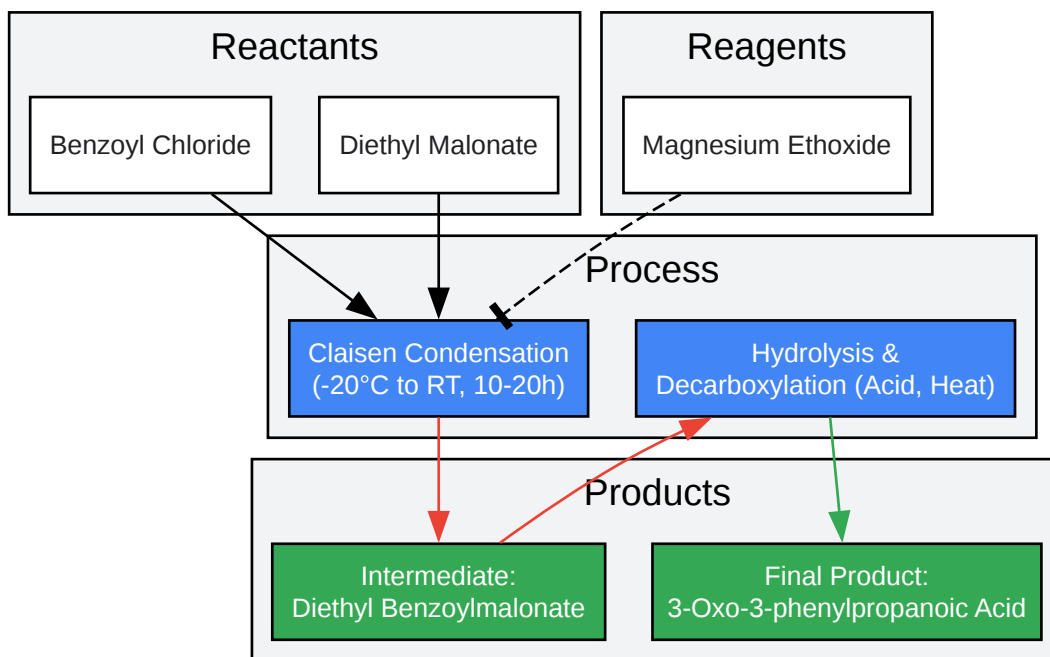
- Benzoyl chloride
- Diethyl malonate
- Magnesium ethoxide

- Appropriate solvent (e.g., anhydrous ethanol, diethyl ether)
- Hydrochloric acid (for hydrolysis and acidification)

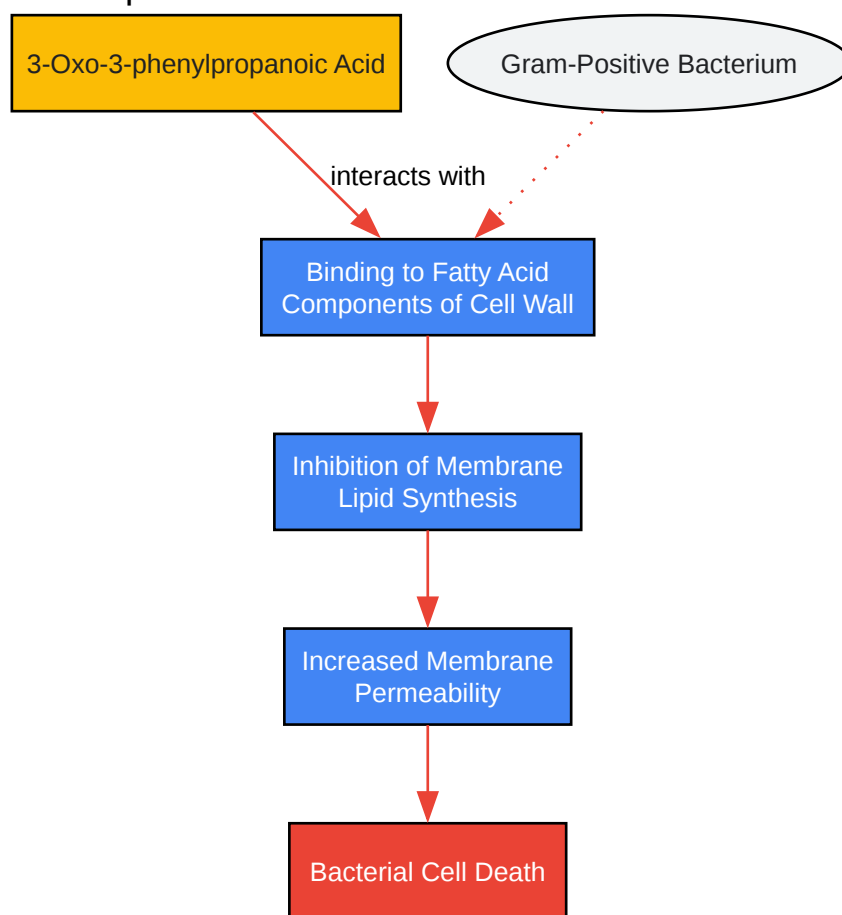
Procedure:

- **Condensation:** In a reaction vessel maintained at a temperature between -20°C and room temperature, benzoyl chloride is reacted with diethyl malonate in the presence of magnesium ethoxide.^[1] This exothermic reaction forms the intermediate, diethyl benzoylmalonate.^[1] The reaction is typically allowed to proceed for 10–20 hours to ensure completion.^[1]
- **Hydrolysis & Decarboxylation:** The resulting diethyl benzoylmalonate is then subjected to hydrolysis, followed by decarboxylation. This is typically achieved by heating the intermediate with an acid, such as hydrochloric acid. This two-step process cleaves the ester groups and removes one of the carboxyl groups as carbon dioxide, yielding the final product, **3-Oxo-3-phenylpropanoic acid**.
- **Purification:** The crude product can be purified by recrystallization from an appropriate solvent to obtain high-purity **3-Oxo-3-phenylpropanoic acid**.

Synthesis Workflow of 3-Oxo-3-phenylpropanoic Acid



Proposed Antibacterial Mechanism of Action



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References

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